

Orlandin: A Fungal Metabolite with Antimalarial Properties

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Compound of Interest

Compound Name: *Orlandin*

Cat. No.: *B1237627*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Orlandin is a naturally occurring fungal metabolite first isolated from *Aspergillus niger*.^[1] It belongs to the class of 8,8'-bicoumarins and has garnered significant interest in the scientific community for its biological activities, most notably its potential as a malaria transmission-blocking agent.^[2] This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological functions of **Orlandin**, with a focus on its mechanism of action against the malaria parasite *Plasmodium falciparum*.

Chemical Structure and Properties

Orlandin is a dimeric coumarin derivative with the systematic IUPAC name 7-hydroxy-8-(7-hydroxy-4-methoxy-5-methyl-2-oxochromen-8-yl)-4-methoxy-5-methylchromen-2-one.^[1] Its chemical structure is characterized by two linked 7-hydroxy-4-methoxy-5-methylcoumarin units.

Table 1: Chemical Identifiers and Computed Properties of **Orlandin**^{[1][3]}

Property	Value
Molecular Formula	C ₂₂ H ₁₈ O ₈
Molecular Weight	410.38 g/mol
CAS Number	69975-77-5
IUPAC Name	7-hydroxy-8-(7-hydroxy-4-methoxy-5-methyl-2-oxochromen-8-yl)-4-methoxy-5-methylchromen-2-one
Synonyms	P-orlandin, Bis(8,8'-(7-hydroxy-4-methoxy-5-methylcoumarin))
XLogP3-AA	3.6
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	8
Rotatable Bond Count	3
Topological Polar Surface Area	112 Å ²
Heavy Atom Count	30
Complexity	709

Note: The physical properties such as melting point, boiling point, and specific solubility values for **Orlandin** are not readily available in the current literature. The data presented above are primarily based on computational models.

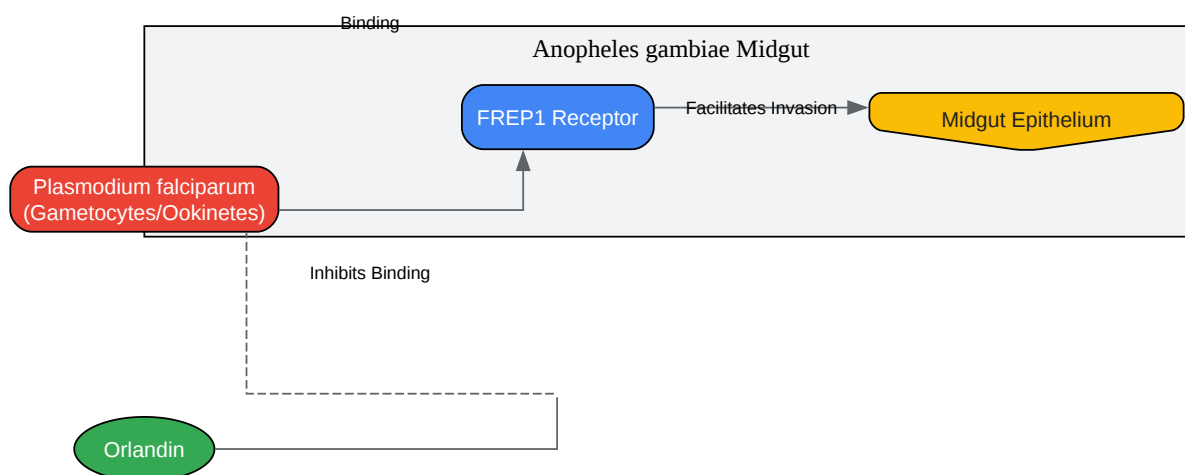
Biological Activity and Mechanism of Action

Orlandin has been identified as a potent inhibitor of *Plasmodium falciparum* infection in mosquitoes.[2] Its primary mechanism of action involves the disruption of the parasite's life cycle within the mosquito vector.

Inhibition of *Plasmodium falciparum* Infection

Research has demonstrated that **Orlandin** effectively prevents the binding of the *Anopheles gambiae* fibrinogen-related protein 1 (FREP1) to the surface of *P. falciparum* gametocytes and ookinetes.[2][4] FREP1 is a crucial host factor located in the mosquito's midgut that facilitates the parasite's invasion of the midgut epithelium.[1][5] By inhibiting this interaction, **Orlandin** effectively blocks a critical step in the parasite's development, thereby preventing the transmission of malaria.

The following diagram illustrates the proposed mechanism of action for **Orlandin** in the mosquito midgut.



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Figure 1: Mechanism of **Orlandin**'s Malaria Transmission-Blocking Activity.

Plant Growth Inhibition

In addition to its antimalarial properties, **Orlandin** has also been reported to exhibit plant growth-inhibiting properties.[6] Further research is needed to fully elucidate the mechanism and potential applications of this activity.

Experimental Protocols

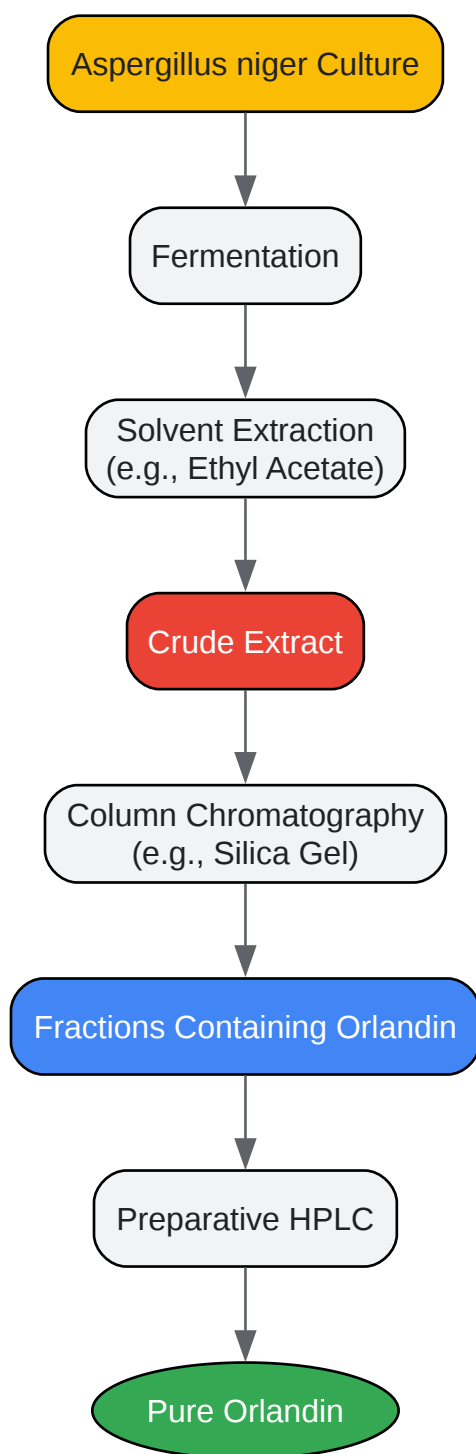
Detailed experimental protocols for the synthesis, isolation, and purification of **Orlandin** are not extensively documented in publicly available literature. However, general methodologies for the isolation of fungal metabolites and analytical characterization can be applied.

Isolation from *Aspergillus niger*

Orlandin is a known metabolite of the fungus *Aspergillus niger*.^[1] A general workflow for its isolation would involve:

- **Cultivation:** Large-scale fermentation of an **Orlandin**-producing strain of *Aspergillus niger* in a suitable liquid or solid medium.
- **Extraction:** Extraction of the fungal biomass and/or culture broth with an appropriate organic solvent, such as ethyl acetate or methanol, to isolate secondary metabolites.
- **Purification:** Chromatographic techniques, including column chromatography (using silica gel or other stationary phases) and high-performance liquid chromatography (HPLC), would be employed to separate and purify **Orlandin** from the crude extract.

The following diagram outlines a general experimental workflow for the isolation and purification of **Orlandin**.



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